

Therapeutic Potential of Benzodioxane-Based Compounds: A Technical Guide

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Compound of Interest

Compound Name: *1,4-Benzodioxane 2-carboxylic acid*
CAS No.: *18016-17-1*
Cat. No.: *B1174274*

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Audience: Researchers, scientists, and drug development professionals.

Executive Summary

The 1,4-benzodioxane scaffold is a privileged heterocyclic motif that is a cornerstone in modern medicinal chemistry. Its rigid structure, combined with the potential for stereospecific substitutions, makes it an ideal template for designing highly selective ligands for a diverse range of biological targets. Compounds incorporating this core structure have led to marketed drugs and numerous clinical candidates. This technical guide provides an in-depth overview of the therapeutic potential of benzodioxane-based compounds, focusing on their application in oncology, neuroscience, and cardiovascular medicine. It includes quantitative pharmacological data, detailed experimental protocols, and visualizations of key signaling pathways to serve as a comprehensive resource for professionals in drug discovery and development.

Introduction to the 1,4-Benzodioxane Scaffold

The 1,4-benzodioxane structure consists of a benzene ring fused to a 1,4-dioxane ring. This bicyclic system is found in both natural products, such as lignans, and a multitude of synthetic

molecules with significant therapeutic value.[1] The scaffold's utility in drug design is enhanced by two key structural features:

- **Chirality:** Substitution at the C2 position of the dioxane ring introduces a chiral center, often leading to high eudismic ratios where one enantiomer possesses significantly greater biological activity.[1]
- **Aromatic Substitution:** The benzene ring can be readily functionalized, allowing for fine-tuning of a compound's selectivity and pharmacokinetic properties.[1]

These features have enabled the development of benzodioxane derivatives as potent and selective agonists, antagonists, and enzyme inhibitors for a wide array of biological targets.[2]

Therapeutic Applications and Key Compounds

Cardiovascular & Autonomic Nervous System Modulation

Benzodioxane-based compounds are well-established as antagonists of α 1-adrenergic receptors, which are G-protein coupled receptors that mediate smooth muscle contraction.[3] Their blockade leads to vasodilation and relaxation of smooth muscle in the prostate and bladder neck, making them effective treatments for hypertension and benign prostatic hyperplasia (BPH).[3][4]

Key Compounds:

- **Doxazosin:** A widely prescribed α 1-adrenoceptor antagonist used for treating hypertension and BPH.[5] It exhibits high affinity for all three α 1-receptor subtypes.[4]
- **WB4101:** A research tool and prototypical benzodioxane antagonist known for its high affinity and selectivity, particularly for the α 1A subtype.[1][2]

Table 1: Pharmacological Profile of α 1-Adrenergic Antagonists

Compound	Target (Human)	K _i (nM)	pK _i	Reference
Doxazosin	α1A-adrenoceptor	0.79	9.1	[6]
	α1B-adrenoceptor	0.25	9.6	[6]
	α1D-adrenoceptor	0.40	9.4	[6]
WB4101	α1A-adrenoceptor	0.13	9.9	[6]
	α1B-adrenoceptor	31.62	8.5	[6]

| | α1D-adrenoceptor | 0.32 | 9.5 | [\[6\]](#) |

Central Nervous System (CNS) Activity

The benzodioxane scaffold is also integral to compounds targeting CNS receptors, particularly serotonergic (5-HT) and dopaminergic (D2) systems. Modulating these receptors is a key strategy for treating psychiatric disorders like schizophrenia and anxiety.

Key Compound:

- SSR181507: A novel benzodioxane derivative with a unique pharmacological profile, acting as a potent dopamine D2 receptor antagonist and a 5-HT1A receptor agonist. This dual activity suggests potential for treating the multiple symptom dimensions of schizophrenia.

Table 2: Pharmacological Profile of SSR181507

Compound	Target (Human)	K _i (nM)	EC ₅₀ (nM)	IC ₅₀ (nM)	Reference
SSR181507	Dopamine D ₂ Receptor	0.8	-	5.3	[7]
	Dopamine D ₃ Receptor	0.2	-	-	[7]
	Serotonin 5-HT _{1a} Receptor	0.2	2.3	-	[7]

(EC₅₀ and IC₅₀ values determined via GTPγS binding assay)

Anticancer Applications

Recent research has highlighted the significant potential of benzodioxane derivatives as anticancer agents, targeting key pathways involved in cell proliferation, survival, and metastasis.

The mammalian target of rapamycin (mTOR) is a critical kinase in the PI3K/AKT/mTOR signaling pathway, which is frequently dysregulated in cancer.

Key Compound:

- Benzodioxane-hydrazone (7e): A recently synthesized derivative that shows potent growth inhibition against multiple melanoma cell lines.[8] Mechanistic studies revealed that it acts, at least in part, by inhibiting mTOR kinase.[8]

Table 3: Anticancer Activity of Benzodioxane-hydrazone (7e)

Parameter	Target / Cell Line	Value (μM)	Reference
IC ₅₀	mTOR Kinase	5.47	[8]
GI ₅₀	Melanoma (MDA-MB-435)	0.20	[8]
	Melanoma (M14)	0.46	[8]
	Melanoma (SK-MEL-2)	0.57	[8]

| | Melanoma (UACC-62) | 0.27 |[8] |

Focal Adhesion Kinase (FAK) is a non-receptor tyrosine kinase that is overexpressed in many tumors and plays a crucial role in cell migration, invasion, and survival. Several benzodioxane-containing compounds have been developed as potent FAK inhibitors.

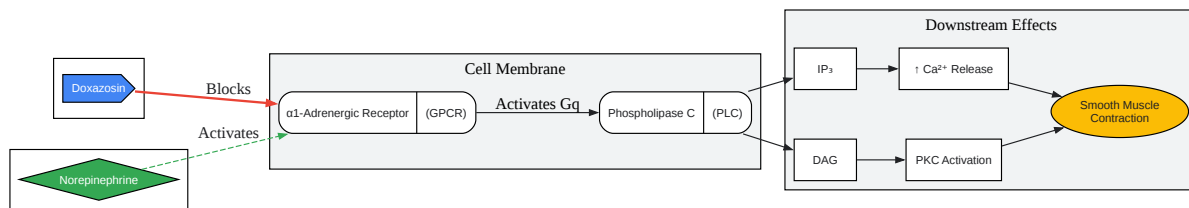
Table 4: Activity of Benzodioxane-Based FAK Inhibitors

Compound Scaffold	FAK IC ₅₀ (μM)	Reference
2-styryl-5-nitroimidazole derivative	0.45	[9]
1,3,4-oxadiazole-2(3H)-thione derivative	0.78	[4]

| 1,3,4-thiadiazole derivative | 10.79 |[9] |

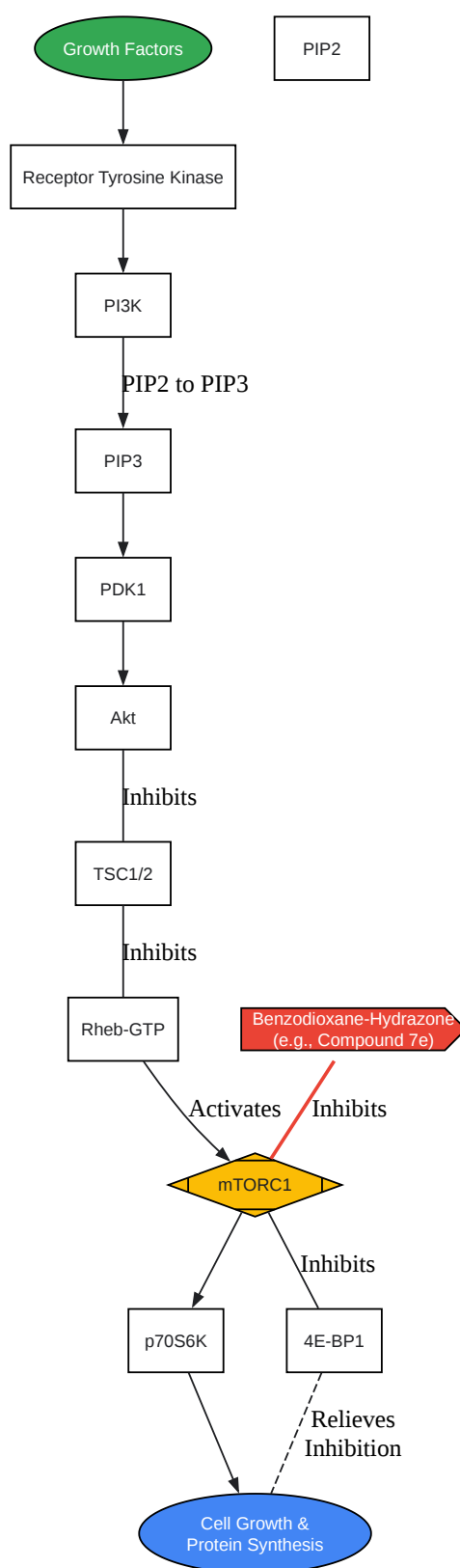
Signaling Pathway Visualizations

The therapeutic effects of benzodioxane compounds are rooted in their ability to modulate specific cellular signaling pathways.



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Caption: α_1 -Adrenergic receptor signaling pathway and its inhibition.



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Caption: PI3K/AKT/mTOR signaling pathway and inhibition by benzodioxanes.

Key Experimental Protocols

This section details common methodologies used in the discovery and characterization of benzodioxane-based compounds.

General Synthesis Protocol (Example)

The synthesis of novel benzodioxane derivatives often involves multi-step procedures. For example, the synthesis of 1,4-benzodioxane-hydrazone derivatives can be achieved via the following representative steps:

- **Esterification:** Commercially available starting material (e.g., a substituted salicylic acid) is esterified.
- **Williamson Ether Synthesis:** The resulting ester is reacted with an appropriate dihaloalkane (e.g., 1,2-dibromoethane) under basic conditions to form the benzodioxane ring.
- **Hydrazide Formation:** The ester is then reacted with hydrazine hydrate to form the corresponding hydrazide.
- **Condensation/Hydrazone Formation:** The hydrazide is condensed with a selected aldehyde or ketone to yield the final hydrazone product.
- **Purification & Characterization:** The final compound is purified using column chromatography or recrystallization. Its structure and purity are confirmed by spectroscopic methods such as ^1H -NMR, ^{13}C -NMR, and Mass Spectrometry.

In Vitro Radioligand Binding Assay

This assay is used to determine the binding affinity (K_i) of a compound for a specific receptor.

- **Membrane Preparation:** Cells expressing the target receptor (e.g., HEK293 cells transfected with human $\alpha 1\text{A}$ -adrenoceptor) are cultured, harvested, and homogenized to prepare a crude membrane fraction.
- **Assay Setup:** The assay is performed in a 96-well plate. Each well contains the cell membranes, a specific radioligand (e.g., [^3H]-Prazosin for $\alpha 1$ -receptors) at a fixed concentration, and varying concentrations of the unlabeled test compound (e.g., Doxazosin).

- **Incubation:** The plates are incubated at a specific temperature (e.g., 25°C) for a set time (e.g., 60 minutes) to allow binding to reach equilibrium.
- **Separation:** The reaction is terminated by rapid filtration through glass fiber filters, separating the bound radioligand from the unbound.
- **Quantification:** The radioactivity retained on the filters is measured using liquid scintillation counting.
- **Data Analysis:** The concentration of the test compound that inhibits 50% of the specific binding of the radioligand is determined (IC_{50}). The IC_{50} is then converted to a binding affinity constant (K_i) using the Cheng-Prusoff equation.

In Vitro Kinase Inhibition Assay

This assay measures a compound's ability to inhibit the activity of a specific enzyme, such as mTOR or FAK.

- **Assay Setup:** The assay is typically run in a 96- or 384-well plate format. Each well contains the purified recombinant kinase (e.g., mTOR), a specific substrate (e.g., a peptide that the kinase phosphorylates), and ATP (often radiolabeled $[\gamma\text{-}^{32}\text{P}]\text{ATP}$ or in a system using fluorescence).
- **Compound Addition:** The benzodioxane test compound is added at various concentrations.
- **Reaction Initiation & Incubation:** The kinase reaction is initiated by the addition of ATP and incubated at a controlled temperature (e.g., 30°C).
- **Detection:** The amount of phosphorylated substrate is quantified. If using radiolabeled ATP, this involves separating the phosphorylated substrate and measuring radioactivity. Alternatively, luminescence- or fluorescence-based ATP detection kits (measuring ATP consumption) can be used.
- **Data Analysis:** The results are plotted as percentage of kinase activity versus inhibitor concentration. A dose-response curve is fitted to the data to determine the IC_{50} value, which is the concentration of the compound required to inhibit 50% of the kinase's activity.

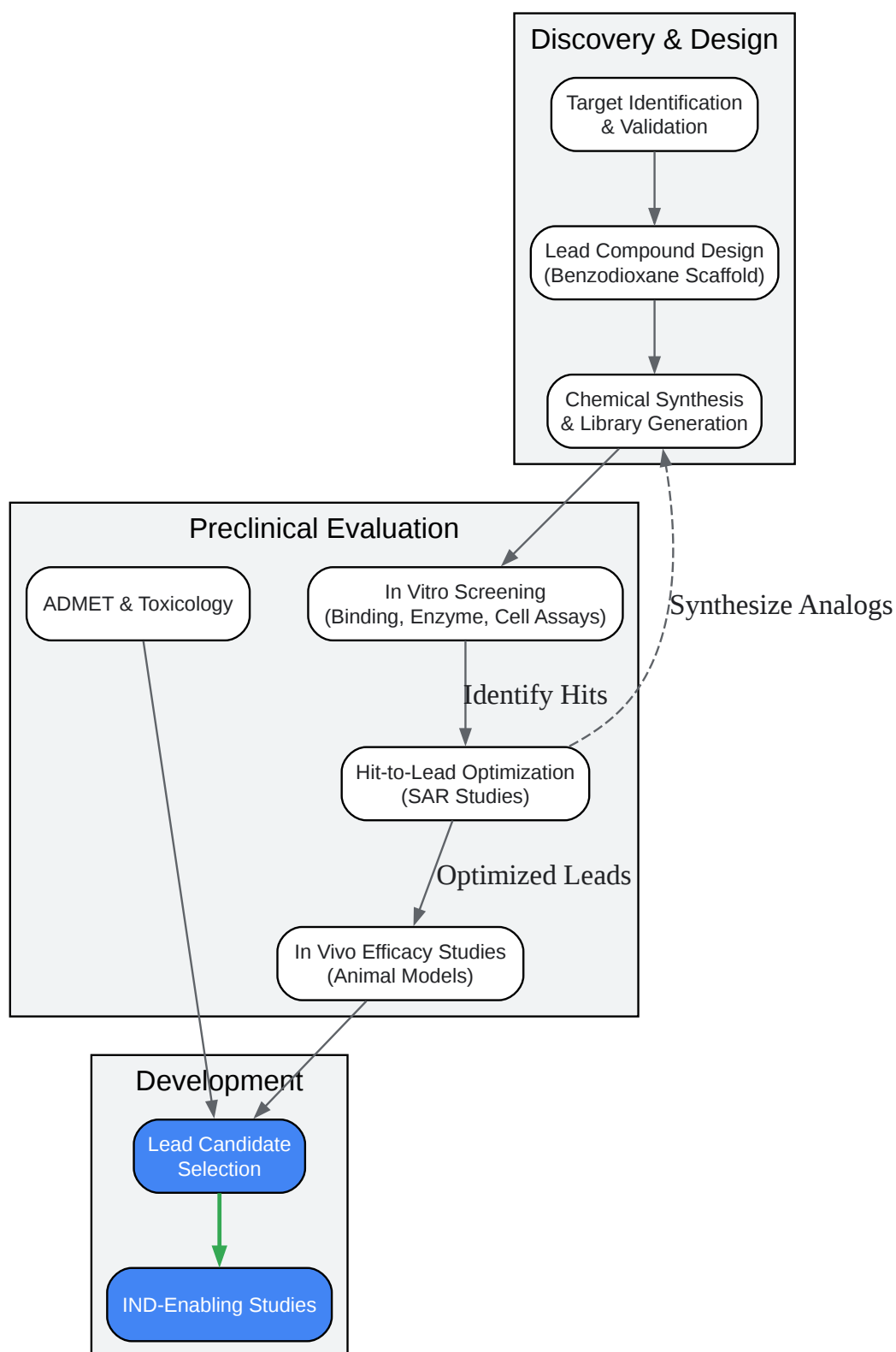
Cell Growth Inhibition Assay (GI₅₀)

The NCI-60 human tumor cell line screen is a common method to assess the anticancer activity of a compound.

- **Cell Plating:** A panel of 60 different human cancer cell lines is plated in 96-well microtiter plates and incubated for 24 hours.
- **Compound Treatment:** The test compound is added to the plates at various concentrations (typically a 5-log concentration range).
- **Incubation:** The cells are incubated with the compound for 48 hours.
- **Cell Viability Measurement:** After incubation, the assay is terminated, and cell viability is determined using a protein stain assay (e.g., Sulforhodamine B, SRB), which stains total cellular protein.
- **Data Analysis:** The optical density of the stained cells is measured. Dose-response curves are generated for each cell line. The GI₅₀ (Growth Inhibition 50) is calculated, representing the concentration of the compound that causes a 50% reduction in the net protein increase compared to control cells.

Experimental and Developmental Workflow

The path from initial concept to a potential clinical candidate is a structured process.



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Caption: General workflow for drug discovery with benzodioxane compounds.

Conclusion and Future Directions

The 1,4-benzodioxane scaffold continues to be a highly versatile and valuable core in the development of new therapeutics. Its proven success in targeting adrenergic receptors has paved the way for exploration into more complex disease areas, including CNS disorders and oncology. The ability to create rigid, stereochemically defined molecules allows for exceptional target selectivity and potency. Future research will likely focus on expanding the chemical space around this scaffold to modulate novel targets, developing subtype-selective agents with improved side-effect profiles, and applying benzodioxane-based compounds to emerging therapeutic areas such as metabolic and inflammatory diseases. The integration of computational chemistry with synthetic and biological screening will further accelerate the discovery of next-generation drugs built upon this remarkable heterocyclic system.

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